

A Comprehensive Technical Guide to 2,5-Diaminotoluene Sulfate

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Compound of Interest

Compound Name: 2,5-Diaminotoluene sulfate

CAS No.: 615-50-9

Cat. No.: B150880

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This technical guide provides an in-depth overview of the chemical properties of **2,5-diaminotoluene sulfate**, with a focus on its molecular characteristics. This document is intended for researchers, scientists, and professionals in drug development and chemical manufacturing who require detailed information on this compound.

Chemical Identity and Properties

2,5-Diaminotoluene sulfate is an organic sulfate salt.^{[1][2]} It is formed when 2,5-diaminotoluene is combined with one molar equivalent of sulfuric acid.^{[1][2]} This compound typically appears as a light tan to light purple or grey-to-white powder.^{[2][3][4]} It serves as a primary intermediate in the formulation of various permanent hair dyes.^{[1][3][5]}

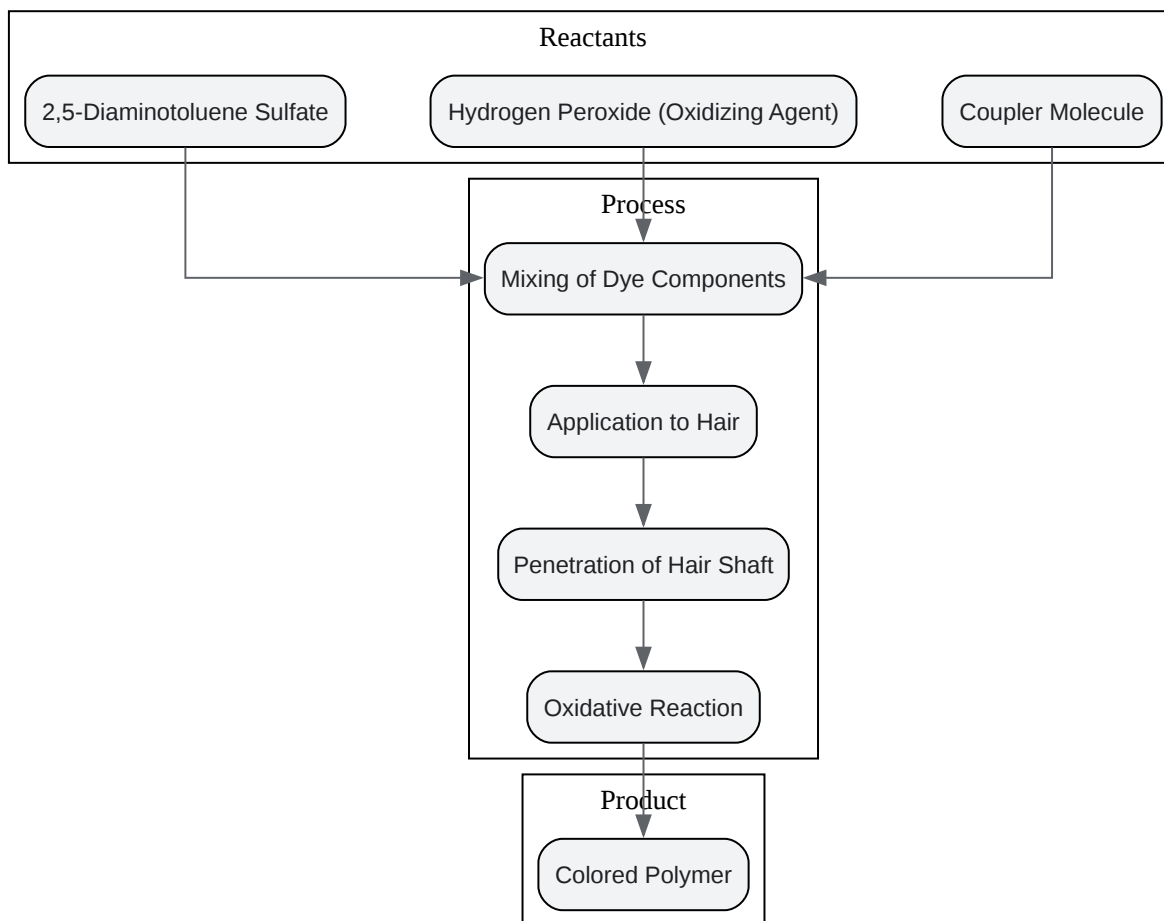
The molecular formula and weight of **2,5-diaminotoluene sulfate** are summarized in the table below for easy reference.

Parameter	Value	Source
Molecular Formula	C ₇ H ₁₂ N ₂ O ₄ S	[3][6][7][8][9]
Alternate Molecular Formula	C ₇ H ₁₀ N ₂ .H ₂ SO ₄	[2]
Molecular Weight	220.25 g/mol	[2][5][7]

Applications and Mechanisms

The primary application of **2,5-diaminotoluene sulfate** is as an ingredient in permanent hair coloring products.[3][5] In this context, it functions as an oxidative hair dye intermediate. The process involves a chemical reaction with an oxidizing agent, typically hydrogen peroxide, and other coupler compounds to form colorants that penetrate the hair shaft, resulting in a change of hair color.[5]

The following diagram illustrates the simplified workflow of the chemical reaction in permanent hair dyeing involving **2,5-diaminotoluene sulfate**.



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Caption: Simplified workflow of the oxidative hair dyeing process.

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **2,5-diaminotoluene sulfate** are not extensively detailed in the provided search results. However, based on the information available, certain analytical techniques are referenced.

The purity of **2,5-diaminotoluene sulfate** is often determined using High-Performance Liquid Chromatography (HPLC). Commercial specifications for this chemical typically require a minimum purity of 99%.^{[5][7]}

A general workflow for purity analysis by HPLC would involve:

- **Standard Preparation:** A standard solution of **2,5-diaminotoluene sulfate** with a known concentration is prepared in a suitable solvent.
- **Sample Preparation:** A sample of the batch to be tested is accurately weighed and dissolved in the same solvent to a known concentration.
- **Chromatographic Separation:** Both the standard and sample solutions are injected into an HPLC system equipped with an appropriate column (e.g., a C18 reversed-phase column). A mobile phase is used to separate the components of the sample.
- **Detection:** A detector, typically a UV detector, is used to measure the absorbance of the eluting components.
- **Quantification:** The purity of the sample is calculated by comparing the peak area of the **2,5-diaminotoluene sulfate** in the sample chromatogram to the peak area of the standard.

The following diagram outlines a logical workflow for the quality control of **2,5-diaminotoluene sulfate**.



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Caption: A logical workflow for the synthesis and quality control of **2,5-diaminotoluene sulfate**.

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